NP-1815-PX: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*NP-1815-PX*
Cat. No.:	*B15586428*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **NP-1815-PX**, a potent and selective antagonist of the P2X4 receptor. The document covers its core molecular properties, mechanism of action, and detailed experimental protocols for its application in preclinical research, with a focus on inflammatory and pain models.

Core Molecular Properties

NP-1815-PX is a small molecule inhibitor of the P2X4 receptor, an ATP-gated ion channel. The compound is available as a free acid and as a sodium salt. The most consistent chemical information from published literature and chemical databases indicates the following properties:

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Property	NP-1815-PX	NP-1815-PX Sodium
Chemical Formula	$C_{21}H_{14}N_4O_3S$	$C_{21}H_{13}N_4NaO_3S$
Molecular Weight	~402.43 g/mol	~424.41 g/mol
Monoisotopic Mass	402.07867 Da[1]	-
IUPAC Name	5-[3-(5-sulfanylidene-2H-1,2,4-oxadiazol-3-yl)phenyl]-1H-benzo[g][2][3]benzodiazepine-2,4-dione[1]	sodium 2,4-dioxo-5-(3-(5-thioxo-2,5-dihydro-1,2,4-oxadiazol-3-yl)phenyl)-2,3,4,5-tetrahydronaphtho[1,2-b][2][4]diazepin-1-ide

Mechanism of Action: P2X4 Receptor Antagonism

NP-1815-PX exerts its biological effects through the selective blockade of the P2X4 receptor. This receptor is a ligand-gated ion channel that, upon binding to extracellular adenosine triphosphate (ATP), opens to allow the influx of cations, primarily Ca^{2+} and Na^+, into the cell. This influx of ions triggers a variety of downstream signaling pathways.

The antagonistic action of **NP-1815-PX** has been shown to be effective in modulating inflammatory responses and neuropathic pain. Its key mechanisms include:

- Inhibition of Inflammasome Activation: In immune cells, the activation of the P2X4 receptor can lead to the assembly and activation of the NLRP3 inflammasome. This multi-protein complex is crucial for the processing and release of pro-inflammatory cytokines, such as interleukin-1β (IL-1β). By blocking the initial Ca^{2+} signal, **NP-1815-PX** prevents the activation of the NLRP3 inflammasome, thereby reducing the release of IL-1β and mitigating the inflammatory cascade.

- Modulation of Microglial Activity: In the central nervous system, P2X4 receptors are upregulated in microglia following nerve injury. The activation of these receptors contributes to the maintenance of chronic pain states. **NP-1815-PX** has been demonstrated to produce anti-allodynic effects in animal models of herpetic and neuropathic pain by inhibiting the activity of these spinal microglia.

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The following diagram illustrates the signaling pathway of the P2X4 receptor and the inhibitory action of **NP-1815-PX**.

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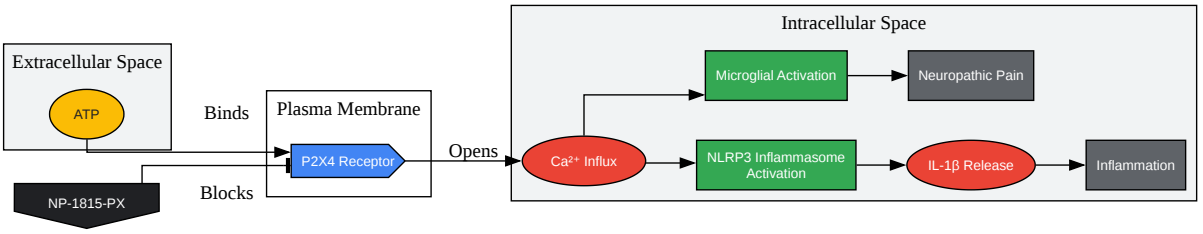

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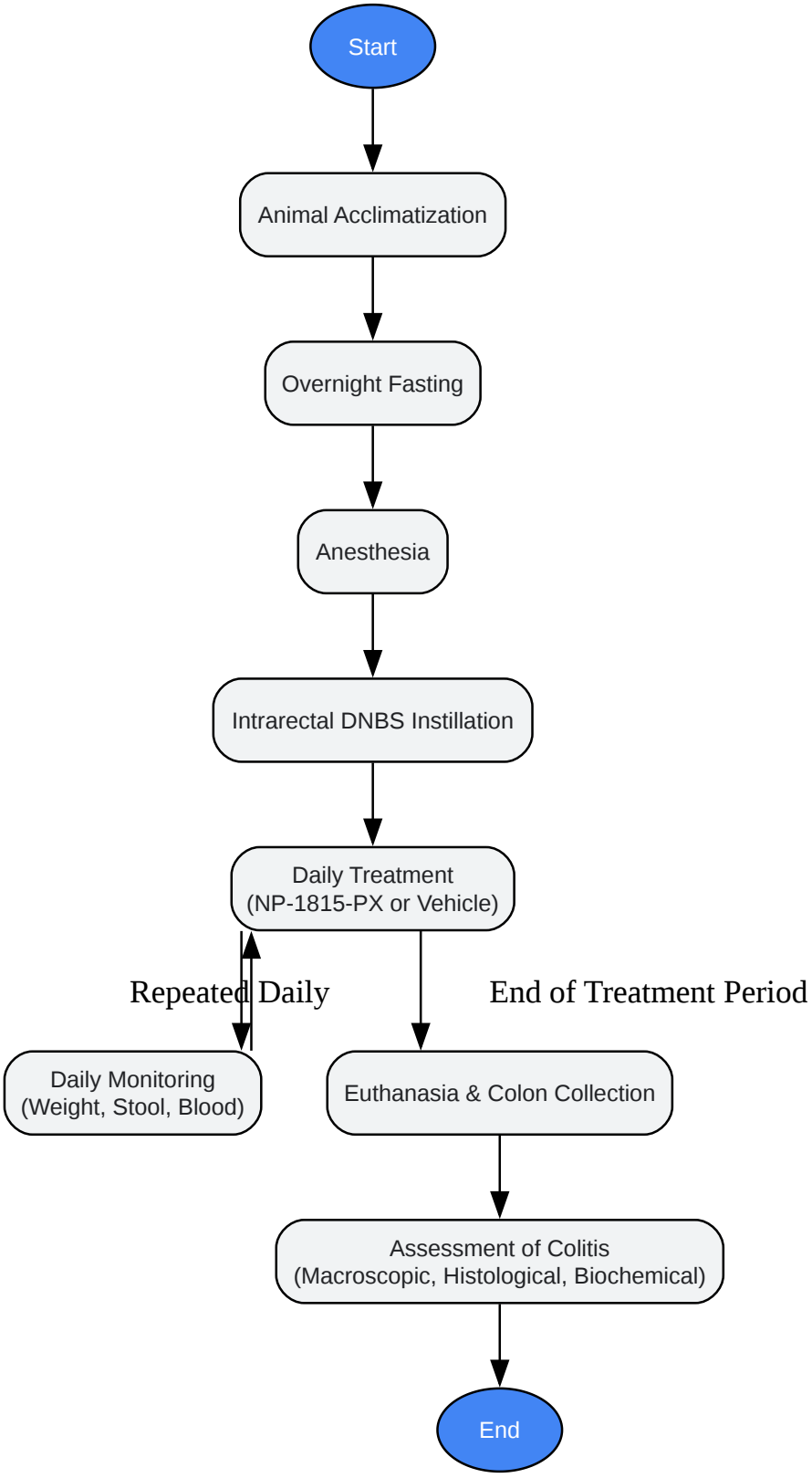

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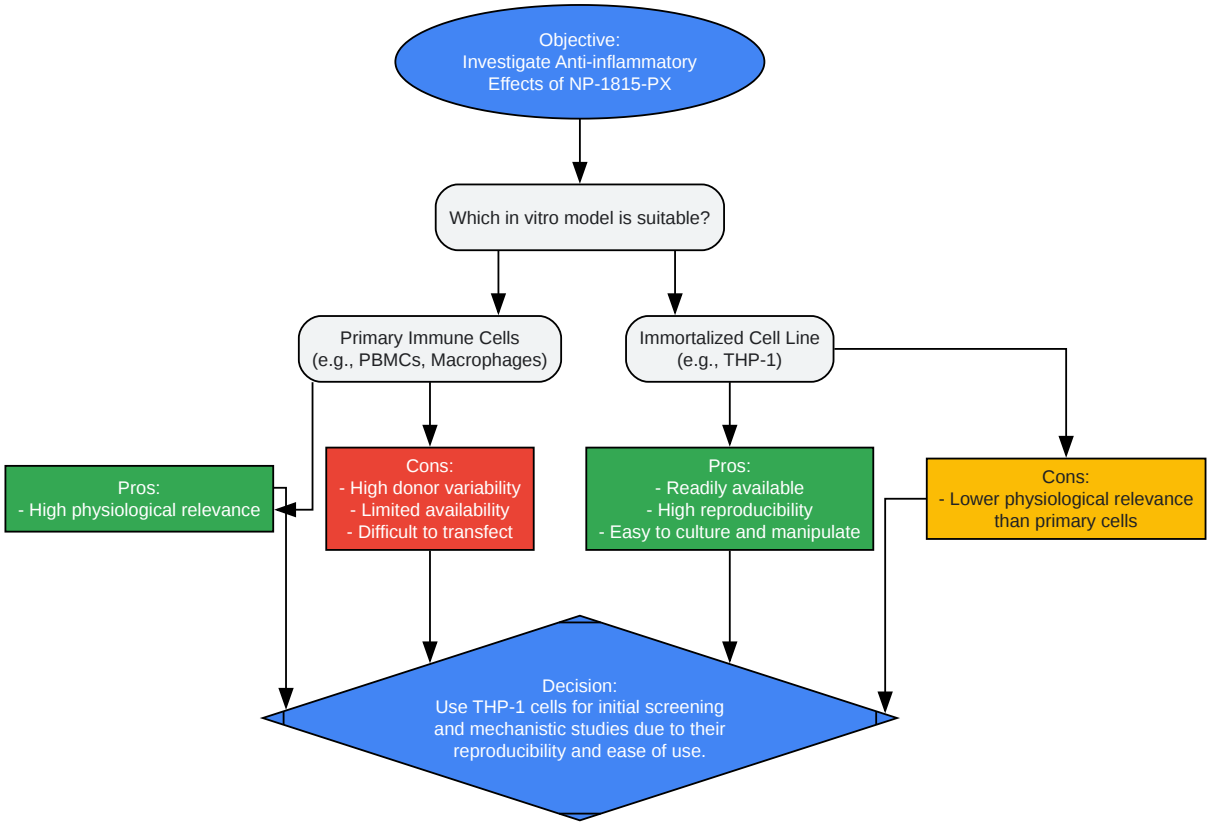

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